

N',N'-dipropylhexane-1,6-diamine: A Technical Overview

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Compound of Interest

Compound Name: N',N'-dipropylhexane-1,6-diamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthesis of **N',N'-dipropylhexane-1,6-diamine**. Due to the limited availability of published experimental data for this specific compound, this document focuses on its fundamental chemical characteristics and outlines a probable synthetic route based on established chemical principles.

Molecular Structure and Identification

N',N'-dipropylhexane-1,6-diamine is a symmetrical secondary diamine characterized by a central six-carbon aliphatic chain (hexane) with a propylamino group at each terminus.

Below is a summary of its key molecular identifiers:

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₈ N ₂	[1]
Molecular Weight	200.37 g/mol	[1]
CAS Number	6994-82-7	[1]
SMILES	CCCNCCCCCNCCC	
InChI Key	HATUUAQLQWALQM-UHFFFAOYSA-N	[2]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **N',N'-dipropylhexane-1,6-diamine** are not readily available in the public domain. Commercial suppliers note that they do not provide analytical data for this compound[1]. However, based on its structure, it is expected to be a liquid at room temperature with a characteristic amine odor. Its solubility in water is likely to be limited due to the presence of the two propyl groups, which increase its lipophilicity compared to the parent compound, hexane-1,6-diamine[3].

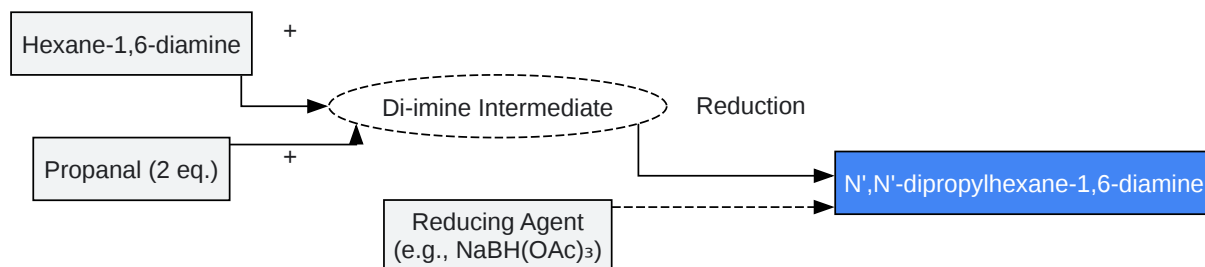
Synthesis Methodology

A definitive, published experimental protocol for the synthesis of **N',N'-dipropylhexane-1,6-diamine** is not currently available. However, a logical and widely used method for its preparation is the reductive amination of hexane-1,6-diamine with propanal. This common organic transformation involves two main steps: the formation of an imine intermediate, followed by its reduction to the corresponding amine[2].

Proposed Experimental Protocol: Reductive Amination

The following is a generalized, hypothetical protocol for the synthesis of **N',N'-dipropylhexane-1,6-diamine** via reductive amination. Note: This protocol has not been experimentally validated for this specific reaction and should be adapted and optimized under appropriate laboratory conditions.

Reaction Scheme:



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Figure 1. Proposed synthesis of **N',N'-dipropylhexane-1,6-diamine**.

Materials:

- Hexane-1,6-diamine
- Propanal (Propionaldehyde)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) or another suitable reducing agent (e.g., sodium cyanoborohydride, catalytic hydrogenation)[2][4]
- Dichloromethane (DCM) or another suitable aprotic solvent
- Acetic acid (catalytic amount)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a solution of hexane-1,6-diamine (1.0 eq.) in dichloromethane, add a catalytic amount of acetic acid.
- Add propanal (2.2 eq.) dropwise to the solution at room temperature.

- Stir the reaction mixture at room temperature for 1-2 hours to facilitate the formation of the di-imine intermediate.
- In a separate flask, prepare a slurry of sodium triacetoxyborohydride (2.5 eq.) in dichloromethane.
- Slowly add the reducing agent slurry to the reaction mixture.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel or distillation under reduced pressure to yield pure **N',N'-dipropylhexane-1,6-diamine**.

Spectroscopic Characterization

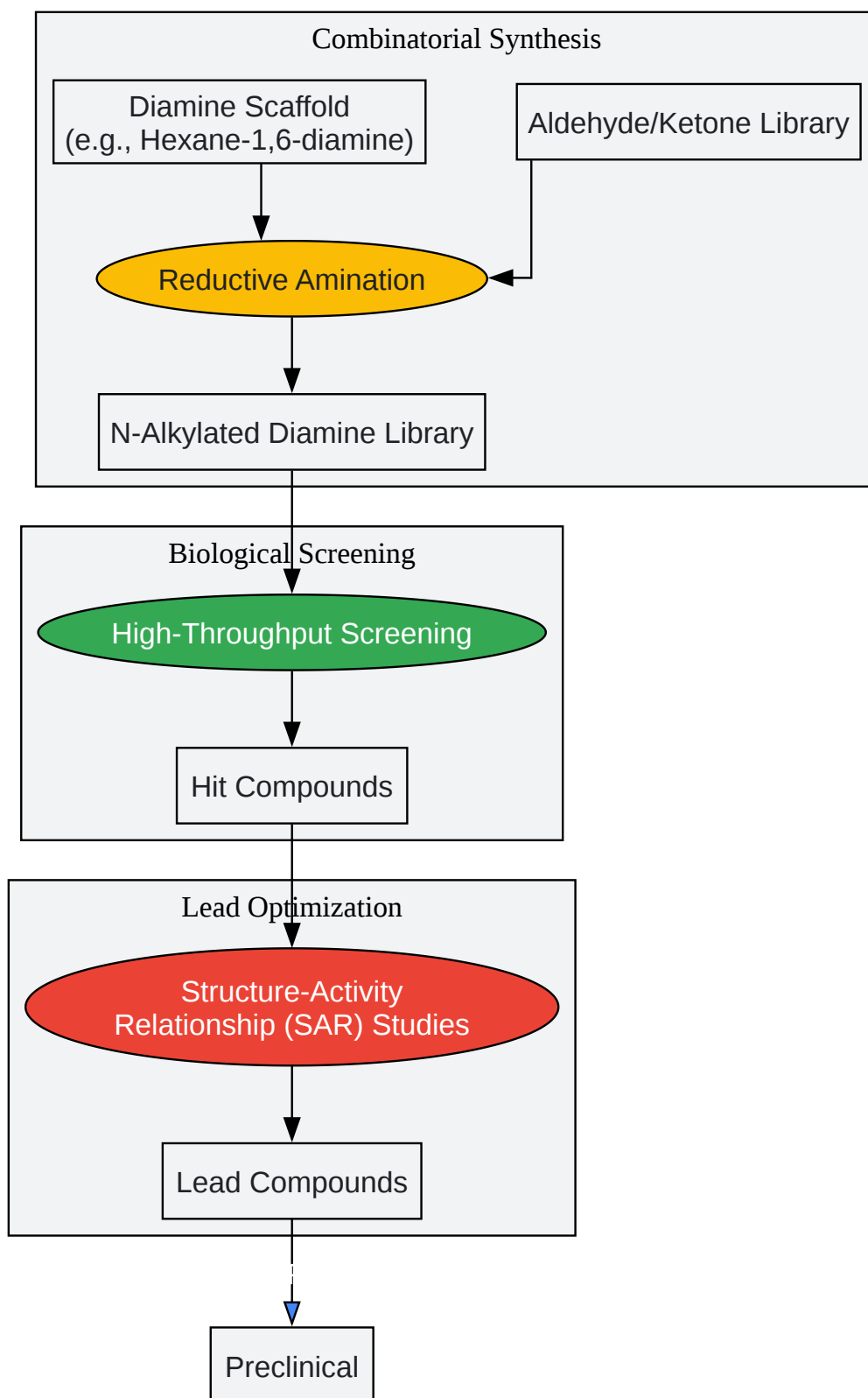
No published ^1H or ^{13}C NMR spectra for **N',N'-dipropylhexane-1,6-diamine** have been identified. For structurally similar N,N'-dialkylated hexanediamines, the NMR spectra would be expected to show characteristic signals for the propyl groups and the hexamethylene chain.

Applications in Drug Development and Research

While there is no specific information on the biological activity or drug development applications of **N',N'-dipropylhexane-1,6-diamine**, diamines, in general, are important structural motifs in medicinal chemistry[5]. They can serve as linkers, scaffolds, or pharmacophores in the design of new therapeutic agents.

N-alkylation of diamines can modulate their physicochemical properties, such as lipophilicity and basicity, which in turn can influence their pharmacokinetic and pharmacodynamic profiles. For instance, N-alkylated diamines have been investigated for their potential antimicrobial and antimalarial activities[6][7]. The propyl groups in **N',N'-dipropylhexane-1,6-diamine** would increase its lipophilicity, potentially enhancing its ability to cross biological membranes.

The general synthetic approach for creating libraries of N-alkylated diamines is illustrated in the workflow below.



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Figure 2. General workflow for the discovery of bioactive N-alkylated diamines.

Conclusion

N',N'-dipropylhexane-1,6-diamine is a structurally simple diamine for which detailed experimental data is scarce. The information provided herein on its molecular structure and a probable synthetic route via reductive amination serves as a foundational guide for researchers. Further investigation is required to elucidate its physicochemical properties, biological activity, and potential applications in drug discovery and development. The general importance of N-alkylated diamines in medicinal chemistry suggests that this compound and its analogs could be of interest for future research endeavors.

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